Introduction to a Key Pharmaceutical Building Block

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Compound of Interest		
Compound Name:	*4-Fluoro-3-iodobenzaldehyde*	
Cat. No.:	*B1311838*	*Get Quote*

4-Fluoro-3-iodobenzaldehyde is a halogenated aromatic aldehyde that has emerged as a critical intermediate in the synthesis of complex organic molecules, particularly within the pharmaceutical industry. Its structure, featuring an aldehyde functional group alongside strategically placed fluorine and iodine atoms, provides a unique combination of reactivity and modulatory properties. The aldehyde group serves as a versatile handle for a wide array of chemical transformations, while the halogen atoms play a crucial role in fine-tuning the physicochemical and pharmacokinetic profiles of target compounds.

The fluorine atom, a common substituent in modern medicinal chemistry, is known to enhance metabolic stability, improve lipophilicity, and increase binding affinity of drug candidates to their biological targets.[1][2] Simultaneously, the iodine atom provides a reactive site for transition metal-catalyzed cross-coupling reactions, enabling the construction of intricate carbon-carbon and carbon-heteroatom bonds. This guide offers a comprehensive overview of **4-Fluoro-3-iodobenzaldehyde**, detailing its properties, synthesis methodologies, key applications, and essential safety protocols for researchers and drug development professionals.

Physicochemical and Structural Properties

The fundamental characteristics of **4-Fluoro-3-iodobenzaldehyde** are summarized below. A precise understanding of these properties is essential for its effective use in synthetic chemistry. The molecular weight of **4-Fluoro-3-iodobenzaldehyde** is 250.01 g/mol .[3][4][5][6]

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Property	Value	Source
Molecular Formula	C_7H_4FIO	[3][5][6]
Molecular Weight	250.01 g/mol	[3][4][5][6]
IUPAC Name	4-fluoro-3-iodobenzaldehyde	[3][4]
CAS Number	227609-88-3	[3][4][6]
Physical Form	Solid	[4]
SMILES	C1=CC(=C(C=C1C=O)I)F	[3]
InChIKey	DGUYWJGDFCRUHC-UHFFFAOYSA-N	[3][4]

Synthesis Methodologies

The synthesis of **4-Fluoro-3-iodobenzaldehyde** can be approached through several routes. The choice of method often depends on the availability of starting materials, desired scale, and process efficiency. Below are two distinct and validated protocols.

Two-Step Synthesis from a Toluene Precursor

A common laboratory-scale synthesis involves the bromination and subsequent oxidation of 4-fluoro-3-iodotoluene.[7] This method provides a reliable pathway to the target compound.

- Step 1: Benzylic Bromination
  - A mixture of 4-fluoro-3-iodotoluene (5.0 g, 21.2 mmol), N-Bromosuccinimide (NBS, 4.2 g, 23.3 mmol), and benzoyl peroxide (250 mg, 1.03 mmol) in carbon tetrachloride (50 mL) is prepared.[7]
  - The mixture is refluxed under a nitrogen atmosphere for 3 hours.[7]
  - After cooling to room temperature, the reaction mixture is filtered through celite and washed with benzene.[7]

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- The filtrate is evaporated under reduced pressure to yield the crude benzyl bromide intermediate as a light brown oil.[7]

- Step 2: Oxidation to Aldehyde
  - The crude benzyl bromide is dissolved in dimethyl sulfoxide (DMSO, 50 mL).[7]
  - Solid sodium bicarbonate ($NaHCO_3$, 3.55 g, 42.2 mmol) is added, and the mixture is heated to 120°C for 90 minutes.[7]
  - The reaction is cooled to room temperature, quenched with water, and extracted with diethyl ether (Et_2O).[7]
  - The organic layer is washed sequentially with water and brine, then dried over sodium sulfate (Na_2SO_4) and concentrated in vacuo.[7]
  - Purification via Medium Pressure Liquid Chromatography (MPLC) yields the final product, **4-Fluoro-3-iodobenzaldehyde**.[7]

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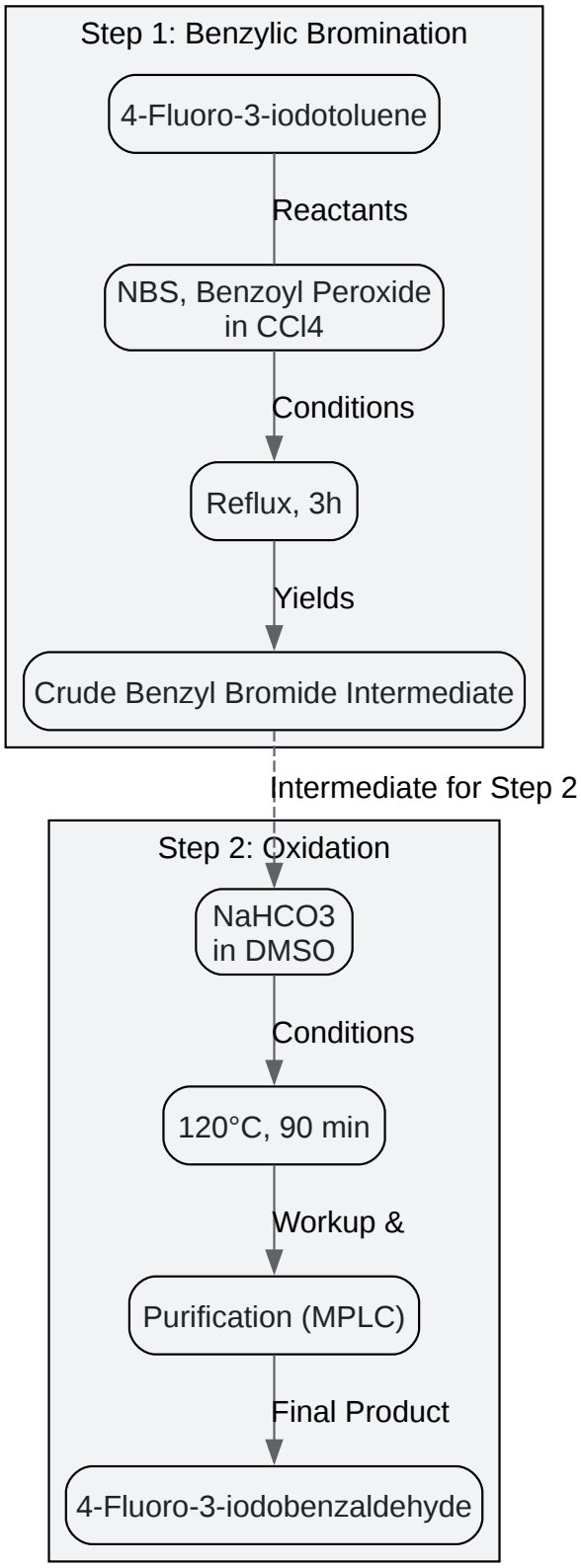

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